

# A Comprehensive Technical Guide to the Chemical Properties of 4-Ethoxybenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Ethoxybenzoic acid

Cat. No.: B1664171

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## Introduction

**4-Ethoxybenzoic acid**, also known as p-ethoxybenzoic acid, is an aromatic carboxylic acid that serves as a versatile building block in various scientific disciplines.<sup>[1]</sup> Its structure, featuring an ethoxy group and a carboxylic acid moiety on a benzene ring, imparts a unique combination of properties that make it a valuable intermediate in the synthesis of pharmaceuticals, liquid crystals, and other functional materials.<sup>[1][2][3]</sup> This technical guide provides an in-depth overview of the chemical and physical properties of **4-Ethoxybenzoic acid**, detailed experimental protocols for their determination, and a logical workflow for its purification and characterization.

## Chemical and Physical Properties

A summary of the key quantitative chemical and physical properties of **4-Ethoxybenzoic acid** is presented in Table 1. This data is essential for predicting its behavior in chemical reactions, designing purification strategies, and understanding its pharmacokinetic profile in drug development.

Table 1: Quantitative Chemical and Physical Properties of **4-Ethoxybenzoic Acid**

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	[1][4][5][6]
Molecular Weight	166.17 g/mol	[4][5]
Melting Point	197-199 °C	[2][4]
195-201 °C	[1]	
199.6 °C	[5]	
200 °C	[7]	
Boiling Point	291.2 °C (estimated)	[8][9]
254.38 °C (rough estimate)	[10]	
Water Solubility	583.1 mg/L at 25 °C (estimated)	
Sparingly soluble	[3]	
pKa	4.49	[5][10]
LogP (o/w)	2.390 (estimated)	[8]
1.78350	[9]	
Appearance	White crystalline powder/solid	
Density	1.166 g/cm <sup>3</sup>	
1.1708 g/cm <sup>3</sup> (rough estimate)	[10]	
Flash Point	117.1 °C (estimated)	
Refractive Index	1.537	
1.5500 (estimate)	[10]	
Vapor Pressure	0.071 Pa at 25 °C	

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining key chemical properties of **4-Ethoxybenzoic acid**. These protocols are based on standard organic chemistry laboratory techniques.

## Determination of Melting Point

The melting point is a critical indicator of purity for a solid organic compound. A sharp melting point range close to the literature value suggests high purity.

Methodology:

- **Sample Preparation:** A small amount of dry, finely powdered **4-Ethoxybenzoic acid** is packed into a capillary tube to a height of 1-2 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, attached to a thermometer.
- **Heating:** The sample is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point of 197-199 °C.<sup>[2][4][11]</sup>
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the completion of melting) are recorded. This range is the melting point of the sample.

## Determination of Acid Dissociation Constant (pKa) by Potentiometric Titration

The pKa value is a measure of the acidity of a compound. Potentiometric titration is a precise method for its determination.

Methodology:

- **Solution Preparation:** A standard solution of **4-Ethoxybenzoic acid** is prepared in a suitable solvent, typically a mixture of water and an organic solvent like ethanol or acetonitrile to ensure solubility. A standardized solution of a strong base, such as sodium hydroxide (NaOH), is also prepared.

- **Titration Setup:** A calibrated pH electrode is immersed in the **4-Ethoxybenzoic acid** solution, which is continuously stirred.
- **Titration:** The NaOH solution is added incrementally from a buret. The pH of the solution is recorded after each addition.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of NaOH added. The equivalence point is determined from the inflection point of the curve. The pKa is the pH at which half of the acid has been neutralized (the half-equivalence point). For **4-Ethoxybenzoic acid**, the expected pKa is approximately 4.49.<sup>[5][10]</sup>

## Determination of Aqueous Solubility

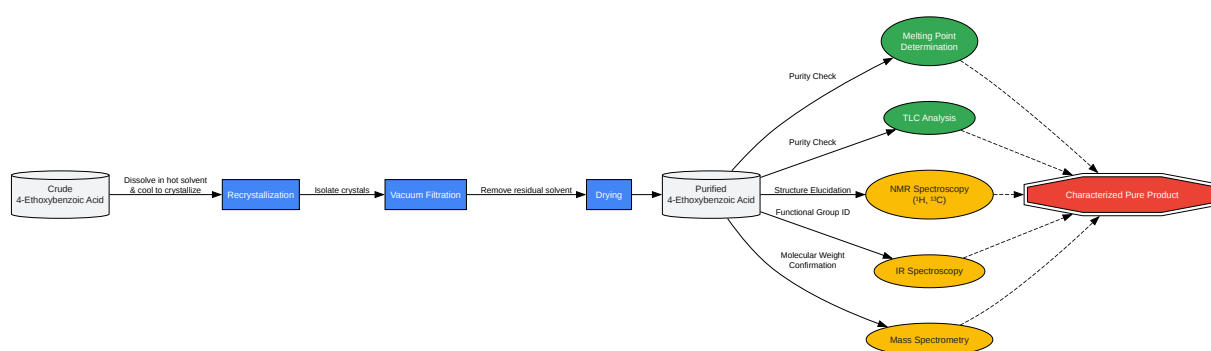
This protocol provides a qualitative and semi-quantitative method for assessing the solubility of **4-Ethoxybenzoic acid** in water.

Methodology:

- **Sample Preparation:** A small, accurately weighed amount of **4-Ethoxybenzoic acid** (e.g., 10 mg) is added to a known volume of deionized water (e.g., 10 mL) in a vial at a constant temperature (e.g., 25 °C).
- **Equilibration:** The mixture is agitated (e.g., using a shaker or magnetic stirrer) for a sufficient period to ensure equilibrium is reached (typically several hours).
- **Observation and Filtration:** The mixture is visually inspected for any undissolved solid. If the solid has completely dissolved, more is added until a saturated solution is formed. The saturated solution is then filtered to remove any excess solid.
- **Quantification (Optional):** A known volume of the clear filtrate is taken, and the solvent is evaporated. The mass of the remaining solid is determined, allowing for the calculation of solubility in mg/L or mol/L. Based on literature, the estimated water solubility is around 583.1 mg/L at 25 °C.<sup>[8]</sup>

## Logical Workflow for Purification and Characterization

The synthesis of **4-Ethoxybenzoic acid**, like most organic preparations, yields a crude product that requires purification and subsequent characterization to confirm its identity and purity. The following diagram illustrates a typical workflow.



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Caption: Workflow for the purification and characterization of **4-Ethoxybenzoic acid**.

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **4-Ethoxybenzoic acid**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR: The proton NMR spectrum will show characteristic signals for the ethoxy group (a triplet and a quartet), aromatic protons (two doublets), and a singlet for the carboxylic acid proton.
- $^{13}\text{C}$  NMR: The carbon-13 NMR spectrum will display distinct peaks for the carbonyl carbon, the aromatic carbons (with different chemical shifts due to the substituents), and the carbons of the ethoxy group.
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for the O-H stretch of the carboxylic acid (a broad peak), the C=O stretch of the carbonyl group, C-O stretches, and aromatic C-H and C=C stretches.
- Mass Spectrometry (MS): Mass spectrometry will show the molecular ion peak corresponding to the molecular weight of **4-Ethoxybenzoic acid** (166.17 g/mol), along with characteristic fragmentation patterns.[\[4\]](#)[\[5\]](#)

## Applications in Research and Development

**4-Ethoxybenzoic acid** is a key intermediate in several areas:

- Pharmaceuticals: It serves as a precursor for the synthesis of various active pharmaceutical ingredients.[\[1\]](#)[\[3\]](#)
- Liquid Crystals: Its rigid, rod-like structure makes it a valuable component in the synthesis of liquid crystal materials.[\[2\]](#)
- Organic Synthesis: It is a versatile building block for the introduction of the 4-ethoxybenzoyl group into more complex molecules.[\[1\]](#)

## Conclusion

This technical guide has provided a comprehensive overview of the chemical properties of **4-Ethoxybenzoic acid**, including quantitative data, experimental protocols for property determination, and a logical workflow for its purification and characterization. This information is intended to be a valuable resource for researchers, scientists, and drug development professionals working with this important chemical compound.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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